

Personal protective equipment for handling COH34

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: COH34

Cat. No.: B15062571

[Get Quote](#)

Essential Safety and Handling Guide for COH34

This document provides crucial safety and logistical information for the handling and disposal of **COH34**, a potent and specific poly(ADP-ribose) glycohydrolase (PARG) inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **COH34**
- Synonyms: COH-34, COH 34[1]
- CAS Number: 906439-72-3[1][2][3][4]

Physicochemical Properties: **COH34** is a light yellow to yellow solid powder.[1] It is a potent PARG inhibitor with an IC50 of 0.37 nM.[1][2][3][5][6]

Property	Value	Source
Molecular Formula	C18H15NOS	[1][3][4]
Molecular Weight	293.38 g/mol	[1][3]
Appearance	Light yellow to yellow solid powder	[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.[1][7]	[1][7]

Personal Protective Equipment (PPE)

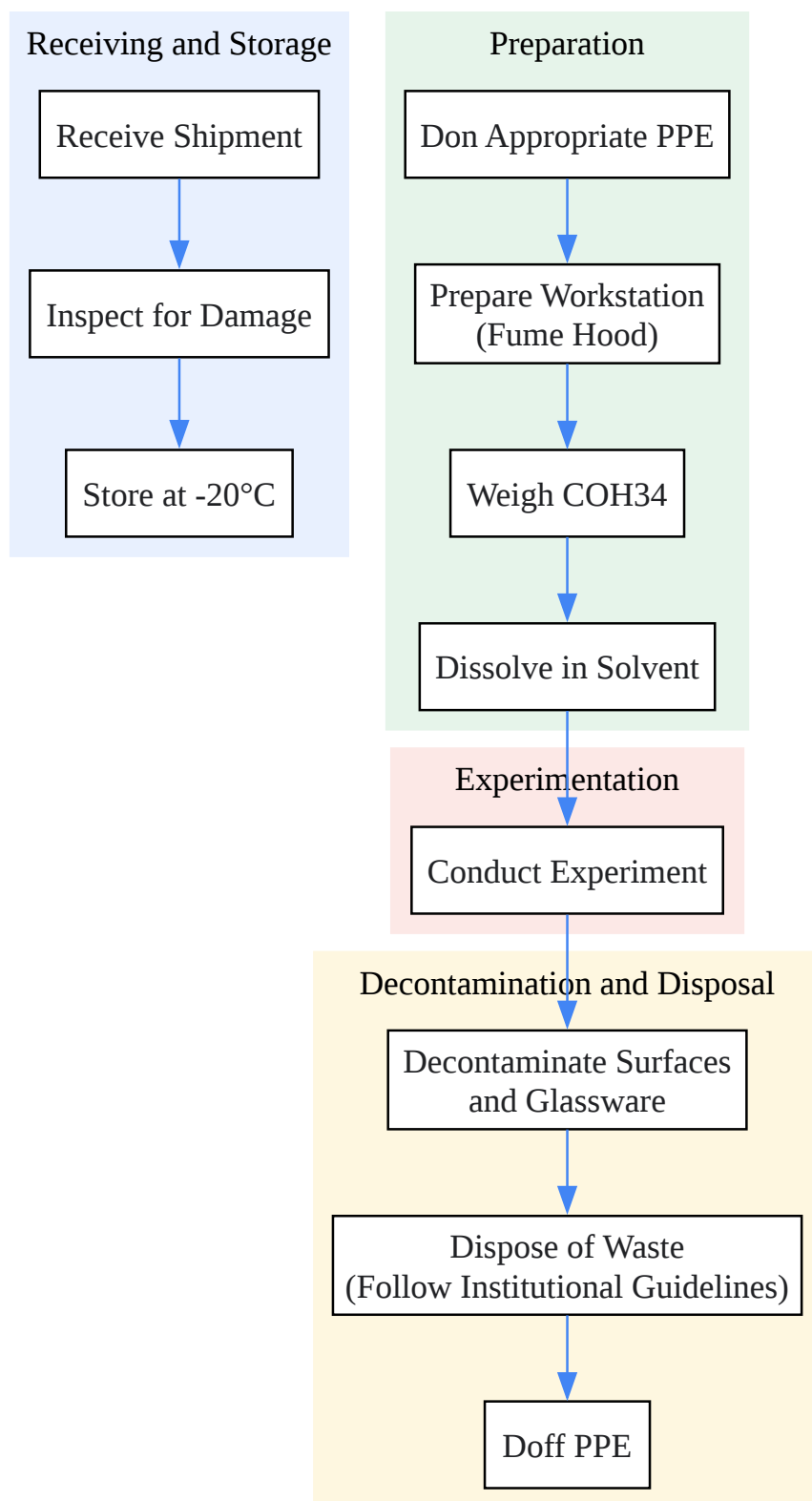
While a specific Safety Data Sheet (SDS) for **COH34** was not identified, the following PPE recommendations are based on general best practices for handling potent, powdered chemical compounds in a laboratory setting.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1	Protects eyes from splashes of solutions or airborne powder.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves.[8] Check manufacturer's compatibility data.	Prevents dermal absorption of the compound.
Body Protection	Laboratory Coat	Long-sleeved, properly fitted	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Important Note: The selection of appropriate PPE is dependent on the specific experimental conditions and quantities of **COH34** being handled. A thorough risk assessment should be conducted before beginning any work.

Handling and Operational Plan

A clear workflow is essential for the safe handling of **COH34**. The following diagram outlines the key steps from receiving to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **COH34**.

Experimental Protocols

Preparation of Stock Solutions

COH34 is soluble in DMSO.^{[3][4]} Due to its instability in solution, it is recommended to use freshly prepared working solutions.^{[1][2][6]}

In Vitro Solution Preparation:

Component	Example Concentration	Procedure
COH34	10 mM	Dissolve the appropriate mass of COH34 in fresh DMSO.
Working Solution	100 µM	Dilute the 10 mM stock solution 1:100 in the desired cell culture medium or buffer.

In Vivo Formulation Preparation:

A common formulation for in vivo studies involves a mixture of DMSO, PEG300, Tween-80, and saline.^{[1][2]}

Component	Percentage	Example for 1 mL
DMSO	10%	100 µL
PEG300	40%	400 µL
Tween-80	5%	50 µL
Saline	45%	450 µL

Protocol:

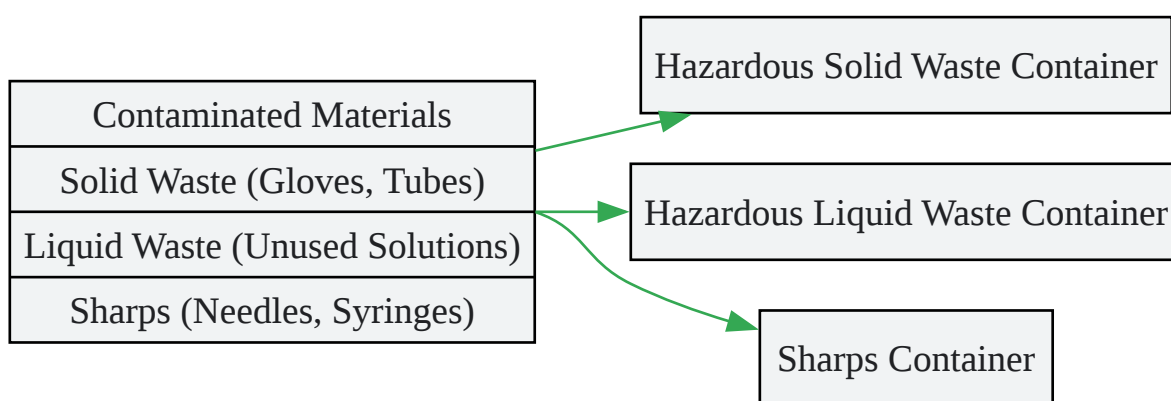
- Prepare a concentrated stock solution of **COH34** in DMSO (e.g., 16.7 mg/mL).^{[1][2]}
- To prepare 1 mL of the final formulation, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.^{[1][2]}

- Add 50 μL of Tween-80 to the mixture and mix again.^{[1][2]}
- Finally, add 450 μL of saline to reach the final volume of 1 mL and mix until the solution is clear.^{[1][2]}

Disposal Plan

All waste materials contaminated with **COH34** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Waste Stream Management:



[Click to download full resolution via product page](#)

Caption: **COH34** waste disposal streams.

Decontamination Procedure:

- Wipe all surfaces that may have come into contact with **COH34** with a suitable laboratory detergent.
- Follow with a rinse of 70% ethanol.
- All cleaning materials should be disposed of as hazardous solid waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. COH-34 | poly(ADP-ribose) glycohydrolase (PARG) inhibitor | 906439-72-3 | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. COH34 Supplier | CAS 906439-72-3| PARG inhibitor| AOBIIOUS [aobious.com]
- 5. apexbt.com [apexbt.com]
- 6. arctomsci.com [arctomsci.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Personal protective equipment for handling COH34]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15062571#personal-protective-equipment-for-handling-coh34]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com